

An In-Depth Technical Guide to cis-2-Nonenoic Acid: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *cis-2-Nonenoic acid*

Cat. No.: B074817

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This guide provides essential molecular information for **cis-2-Nonenoic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

cis-2-Nonenoic acid is a monounsaturated fatty acid. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	[1] [2] [3]
Molecular Weight	156.22 g/mol	[1] [3]
IUPAC Name	(2Z)-non-2-enoic acid	[1] [3]
CAS Number	1577-98-6	[1] [3]

Structural and Chemical Identity

cis-2-Nonenoic acid is classified as a medium-chain fatty acid and an alpha,beta-unsaturated monocarboxylic acid.[\[4\]](#) The presence of a cis double bond at the second carbon position is a key structural feature.

Logical Relationship of Molecular Formula

The following diagram illustrates the elemental composition of **cis-2-Nonenoic acid** based on its molecular formula.

Elemental composition of **cis-2-Nonenoic acid**.

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